

Biosynthesis of 4'-O-Demethylbroussonin A in Plants: A Technical Guide

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Compound of Interest

Compound Name: 4'-O-Demethylbroussonin A

Cat. No.: B161370

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This technical guide provides a comprehensive overview of the proposed biosynthetic pathway of **4'-O-Demethylbroussonin A**, a prenylated diphenylpropane found in plants of the Moraceae family, notably Broussonetia species. The biosynthesis of this complex natural product involves a series of enzymatic reactions, beginning with the general phenylpropanoid pathway and culminating in specific prenylation and demethylation steps. This document details the probable enzymatic players, their mechanisms, and available experimental data, offering a valuable resource for researchers in natural product biosynthesis and drug development.

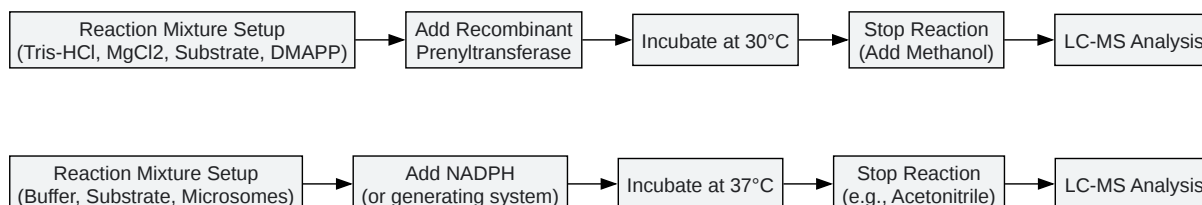
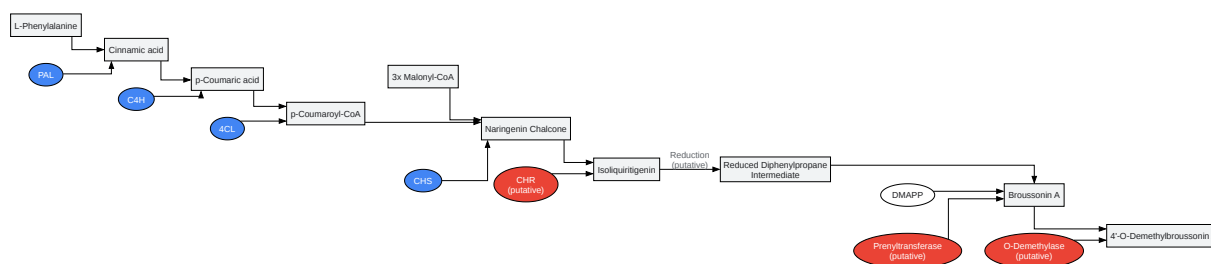
Proposed Biosynthetic Pathway of 4'-O-Demethylbroussonin A

The biosynthesis of **4'-O-Demethylbroussonin A** is hypothesized to proceed through three main stages:

- **Formation of the Chalcone Precursor:** This stage follows the well-established phenylpropanoid pathway to produce a key C15 chalcone intermediate.
- **Modification of the Chalcone Skeleton and Prenylation:** This involves the reduction of the chalcone and the subsequent addition of a prenyl group by a prenyltransferase.

- Final Demethylation Step: The immediate precursor, Broussonin A, undergoes demethylation at the 4'-O-position to yield the final product.

The proposed overall pathway is depicted below:



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